

An In-depth Technical Guide to TAMRA Azide 6-Isomer: Molecular Properties

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Compound of Interest

Compound Name: TAMRA azide, 6-isomer

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This guide provides an overview of the core molecular properties of the fluorescent dye, TAMRA (Tetramethylrhodamine) azide 6-isomer. It is intended for researchers, scientists, and professionals in the field of drug development who utilize fluorescent labeling techniques.

Quantitative Molecular Data

The fundamental molecular characteristics of TAMRA azide 6-isomer are summarized below. This data is essential for accurate experimental design, including the calculation of molar concentrations and the analysis of conjugation reactions.

Property	Value	Reference
Chemical Formula	C ₂₈ H ₂₈ N ₆ O ₄	[1][2][3][4][5]
Molecular Weight	512.57 g/mol	[1][4]
Exact Mass	512.2200 u	[1]
Elemental Analysis	C: 65.61%, H: 5.51%, N: 16.40%, O: 12.49%	[1]

Experimental Protocols

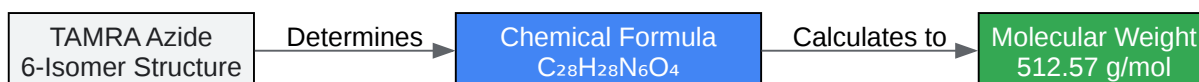
The determination of the molecular weight and formula of a compound like TAMRA azide 6-isomer is typically achieved through standard analytical chemistry techniques. While specific

experimental protocols for this molecule are not detailed in the provided search results, the general methodologies are as follows:

- **Mass Spectrometry (MS):** This is the primary technique used to determine the molecular weight of a compound. High-resolution mass spectrometry (HRMS) can provide the exact mass, which helps in confirming the elemental composition. The molecule is ionized, and the mass-to-charge ratio of the resulting ions is measured.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to elucidate the chemical structure of the molecule, confirming the arrangement of atoms and the number of protons and carbons, which is consistent with the chemical formula.
- **Elemental Analysis:** This technique provides the percentage composition of the elements (Carbon, Hydrogen, Nitrogen, etc.) in the compound. The experimental percentages are then compared with the theoretical values calculated from the proposed chemical formula to verify its accuracy.

Logical Relationship of Molecular Properties

The following diagram illustrates the foundational relationship between the chemical structure of TAMRA azide 6-isomer and its key molecular identifiers.



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Molecular Property Derivation

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